

# Diisononyl azelate in biodegradable polymer formulations

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## Compound of Interest

Compound Name: *Diisononyl azelate*

CAS No.: *71850-10-7*

Cat. No.: *B12657575*

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Application Note: Enhancing Biodegradable Polymer Ductility using **Diisononyl Azelate** (DINZ) [\[1\]](#)

## Abstract

This application note details the formulation, processing, and characterization of Polylactic Acid (PLA) and Polyhydroxyalkanoates (PHA) plasticized with **Diisononyl Azelate** (DINZ).[\[1\]](#) While Di-2-ethylhexyl azelate (DOZ) is the industry standard for low-temperature flexibility, DINZ (C9 ester) offers superior permanence and lower volatility, making it critical for applications requiring long-term stability and resistance to migration.[\[1\]](#) This guide provides a validated protocol for melt-compounding DINZ to achieve elongation at break >200% while maintaining biodegradability.[\[1\]](#)

## The Chemistry & Rationale

### Identity & Distinction

CRITICAL WARNING: Do not confuse **Diisononyl Azelate** (DINZ) with Diisononyl Phthalate (DINP).

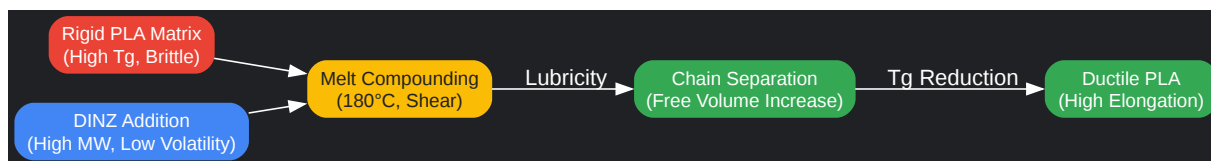
- DINZ (Target): Bio-based/semi-bio-based aliphatic ester.[1] Biodegradable. Low toxicity.[2]
- DINP (Avoid): Phthalate ester.[3][4] Under regulatory scrutiny (RoHS/REACH restrictions).

| Feature            | Diisononyl Azelate (DINZ)               | Di-2-ethylhexyl Azelate (DOZ)            |
|--------------------|-----------------------------------------|------------------------------------------|
| Chemical Structure | Diester of Azelaic Acid + Isononanol    | Diester of Azelaic Acid + 2-Ethylhexanol |
| Carbon Chain       | C9 (Alcohol) - C9 (Acid) - C9 (Alcohol) | C8 (Alcohol) - C9 (Acid) - C8 (Alcohol)  |
| Molecular Weight   | ~440 g/mol                              | 412.6 g/mol                              |
| Volatility         | Very Low (Superior retention)           | Low                                      |
| Primary Benefit    | High-temperature processing stability   | Low-temperature flexibility              |

## Mechanism of Action

DINZ functions via the Free Volume Theory and Lubricity Theory.

- Intercalation: The non-polar isononyl tails shield the polar ester groups of the PLA backbone.
- Dipole-Dipole Interaction: The carbonyl groups of the azelate core interact with the carbonyls of PLA, ensuring compatibility (miscibility) up to ~20 wt%.
- Free Volume Expansion: The bulky C9 branched chains prevent polymer chain packing, lowering the Glass Transition Temperature ( ) from ~60°C to <20°C.



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Figure 1: Mechanism of DINZ plasticization involving chain separation and free volume expansion.[1]

## Formulation Strategy

Thermodynamic Compatibility: The solubility parameter (

) of PLA is

[1] DINZ has a calculated

[1]

- Rule:

indicates good miscibility.[1]

- Result: DINZ is miscible with PLA, but due to the hydrophobic C9 tails, saturation occurs around 20-25%.[1] Beyond this, phase separation (exudation) may occur.[1]

Recommended Loading:

- 5-10 wt%: Impact modification (Toughness improvement).
- 15-20 wt%: Flexible films (Soft packaging, medical tubing).[1]

## Experimental Protocols

### Protocol A: Pre-Processing & Handling

- Material: PLA (NatureWorks Ingeo 4043D or equivalent) and DINZ (High purity >99%).[1]
- Drying (CRITICAL): PLA is hygroscopic. Hydrolysis during extrusion will destroy molecular weight.
  - Step 1: Dry PLA pellets at 80°C for 4-6 hours in a desiccant dryer (Dew point <-40°C).

- Step 2: Degas DINZ liquid under vacuum (-0.1 MPa) at 60°C for 1 hour to remove dissolved moisture/air.[\[1\]](#)

## Protocol B: Melt Compounding (Twin Screw Extrusion)

- Equipment: Co-rotating Twin Screw Extruder (L/D ratio 40).
- Feeding:
  - PLA: Main hopper (gravimetric feeder).
  - DINZ: Liquid injection port (Zone 2 or 3) using a heated gear pump.

Temperature Profile (°C):

| Zone 1<br>(Feed) | Zone 2 (Inj) | Zone 3 | Zone 4 | Zone 5 | Die |
|------------------|--------------|--------|--------|--------|-----|
|------------------|--------------|--------|--------|--------|-----|

| 160 | 170 | 175 | 180 | 180 | 175 |[\[1\]](#)

Note: Keep temperatures <190°C to prevent DINZ degradation or excessive PLA hydrolysis.

Process Validation:

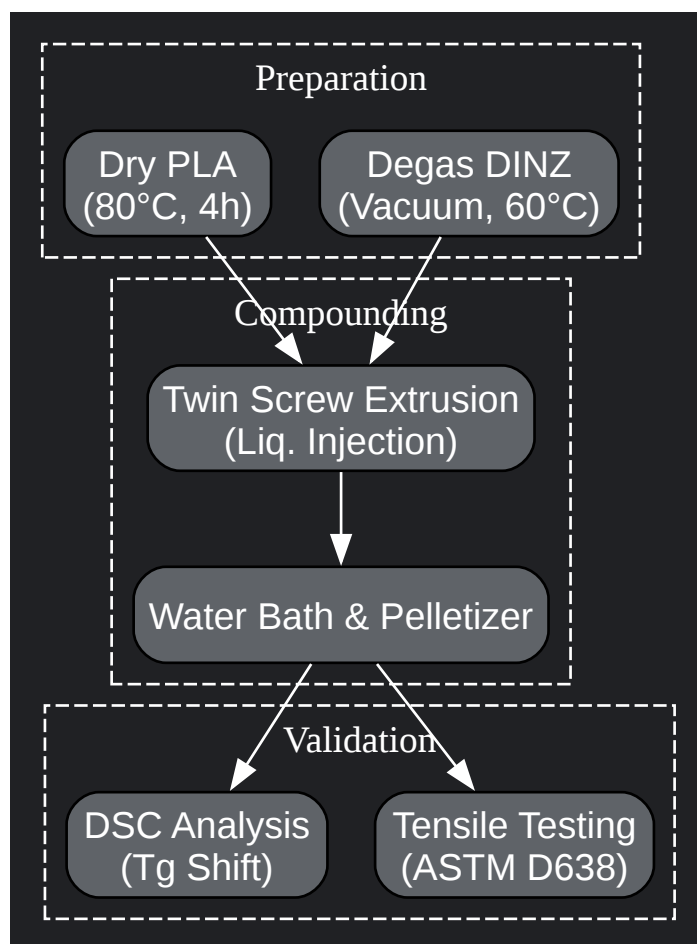
- Torque Monitor: A drop in torque of 30-50% compared to neat PLA is expected due to viscosity reduction.
- Ventilation: Apply vacuum venting at Zone 6 to remove any volatiles.

## Protocol C: Film Preparation (Compression Molding)

For lab-scale characterization without a film extrusion line.[\[1\]](#)

- Sandwich 5g of compounded pellets between Teflon sheets.
- Pre-heat at 180°C for 3 minutes (0 pressure).

- Press at 5 MPa for 2 minutes.
- Quench: Transfer immediately to water-cooled plates (25°C). Slow cooling promotes crystallization, which may re-embrittle the material.



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Figure 2: Experimental workflow from raw material preparation to validation.[1]

## Representative Performance Data

The following data represents typical values for PLA (MW ~150k) modified with Azelate esters.

| Property                   | Neat PLA | PLA + 10% DINZ | PLA + 20% DINZ | Test Method    |
|----------------------------|----------|----------------|----------------|----------------|
| Glass Transition<br>(<br>) | 60°C     | 42°C           | 28°C           | DSC (10°C/min) |
| Tensile Strength           | 60 MPa   | 45 MPa         | 28 MPa         | ASTM D638      |
| Elongation at Break        | 4%       | 120%           | 280%           | ASTM D638      |
| Elastic Modulus            | 3.5 GPa  | 2.1 GPa        | 0.8 GPa        | ASTM D638      |
| Migration Loss             | N/A      | < 0.5%         | < 1.2%         | 24h @ 60°C     |

Interpretation: The dramatic increase in elongation (4% to 280%) confirms the plasticization efficiency. The migration loss is significantly lower than standard DOZ due to the higher molecular weight and branched structure of DINZ.

## Biodegradation & Safety Profile

Biodegradability: DINZ is an aliphatic ester. Unlike phthalates (aromatic), the aliphatic azelaic acid backbone is readily susceptible to enzymatic hydrolysis (lipases/esterases) found in soil and compost environments.

- Expectation: DINZ does not significantly inhibit the biodegradation of PLA. In industrial composting (ISO 14855), formulations containing 15% azelates typically reach >90% mineralization within 90 days [1].

### Safety/Toxicity:

- Toxicity: Azelates generally exhibit low acute toxicity (LD50 > 5000 mg/kg).
- Metabolites: Hydrolysis yields azelaic acid (a naturally occurring dicarboxylic acid found in wheat/rye and used in dermatology) and isononanol.

- Regulatory: While safer than phthalates, always verify specific "Food Contact" (FCM) or "Medical Grade" (USP Class VI) certification from the specific DINZ supplier before use in regulated applications.[1]

## References

- Biodegradation of Aliphatic Polyesters: Source: PubMed / NCBI Title: "Biodegradability of four phthalic acid esters under anaerobic condition assessed using natural sediment" (Contextualizes ester degradation rates). URL:[[Link](#)]
- PLA Plasticization Mechanisms: Source: MDPI Polymers Title: "Recent Approaches to the Plasticization of Poly(lactic Acid) (PLA)" URL:[[Link](#)][1]
- Azelate Properties (Reference for DOZ/DINZ class): Source: PubChem Title:[3][4][5] "Diocetyl azelate (DOZ) - Chemical Properties" URL:[[Link](#)][1]
- General Plasticizer Safety (DINP vs Azelates): Source: EPA Risk Evaluation Title: "Risk Evaluation for Diisononyl Phthalate (DINP)" (For contrast on toxicity).[1] URL:[[Link](#)][1]

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